

An In-depth Technical Guide to the Molecular Weight Determination of BPU-11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BPU-11

Cat. No.: B15615318

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This technical guide provides a comprehensive overview of the methodologies for determining the molecular weight of **BPU-11**, a significant ligand for the HCN4 ion channel. **BPU-11**, with the chemical formula $C_{32}H_{31}N_5O$, is identified as 1-{1-[(3-Cyanophenyl)methyl]piperidin-4-yl}-3-(2-phenylphenyl)-1-(pyridin-3-ylmethyl)urea.[1][2][3] Its characterization is a critical step in research and development, ensuring sample purity and confirming its identity. This document outlines the theoretical and practical approaches to accurately establish its molecular weight, which is reported to be approximately 501.62 g/mol .[1]

Introduction to BPU-11 and the Importance of Molecular Weight Determination

BPU-11 is a small molecule that functions as a ligand for the HCN4 (Hyperpolarization-activated cyclic nucleotide-gated channel 4).[3] As an HCN4 CLP ligand, it is capable of modulating channel function, a property of significant interest in cardiovascular and neurological research.[3] Accurate determination of the molecular weight of **BPU-11** is a fundamental aspect of its analytical characterization. It serves to:

- **Confirm Chemical Identity:** Verifying that the synthesized or procured compound is indeed **BPU-11**.
- **Assess Purity:** Identifying the presence of impurities or degradation products.

- Support Structural Elucidation: Providing a foundational piece of data for more complex structural analyses like NMR and X-ray crystallography.
- Ensure Reproducibility: Guaranteeing consistency across different batches for reliable experimental results.

Physicochemical Properties of BPU-11

A summary of the key quantitative data for **BPU-11** is presented in the table below for easy reference.

| Property | Value | Source |
|------------------------------|---|-----------|
| Chemical Name | 1-{1-[(3-Cyanophenyl)methyl]piperidin-4-yl}-3-(2-phenylphenyl)-1-(pyridin-3-ylmethyl)urea | [2] |
| Alias | Biphenyl Urea 11 | [1][2] |
| Molecular Formula | C ₃₂ H ₃₁ N ₅ O | [1][2][3] |
| Theoretical Molecular Weight | 501.62 g/mol | [1] |
| CAS Number | 909664-41-1 | [2][3][4] |

Experimental Protocols for Molecular Weight Determination

The determination of the molecular weight of a small molecule like **BPU-11** is most commonly and accurately achieved through mass spectrometry.[5][6] Chromatographic methods can also be employed, particularly for purity assessment in conjunction with molecular weight estimation.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[5][7] It is the gold standard for determining the molecular weight of small molecules due to its high accuracy and sensitivity.[5]

ESI is a soft ionization technique that is well-suited for polar molecules like **BPU-11**, allowing for the analysis of intact molecules with minimal fragmentation.

- Sample Preparation:
 - Dissolve 1-2 mg of **BPU-11** in 1 mL of a suitable solvent (e.g., acetonitrile or methanol).
 - Prepare a dilute solution (e.g., 1-10 μM) of **BPU-11** in a solvent compatible with mass spectrometry, such as 50:50 acetonitrile:water with 0.1% formic acid. The formic acid aids in the protonation of the molecule.
- Instrumentation and Analysis:
 - Introduce the sample solution into the ESI-MS system via direct infusion or through a liquid chromatography (LC) system.
 - Set the mass spectrometer to operate in positive ion mode to detect protonated molecules ($[\text{M}+\text{H}]^+$).
 - Acquire the mass spectrum over a relevant m/z range (e.g., 100-1000 m/z).
- Data Interpretation:
 - The primary ion expected for **BPU-11** is the protonated molecule, $[\text{C}_{32}\text{H}_{31}\text{N}_5\text{O} + \text{H}]^+$.
 - The expected m/z value would be approximately 502.63.
 - The presence of a prominent peak at this m/z value confirms the molecular weight of **BPU-11**.

High-Performance Liquid Chromatography (HPLC)

While HPLC is primarily a separation technique, it can be used in conjunction with a mass spectrometer (LC-MS) to both separate **BPU-11** from any impurities and confirm its molecular weight simultaneously.

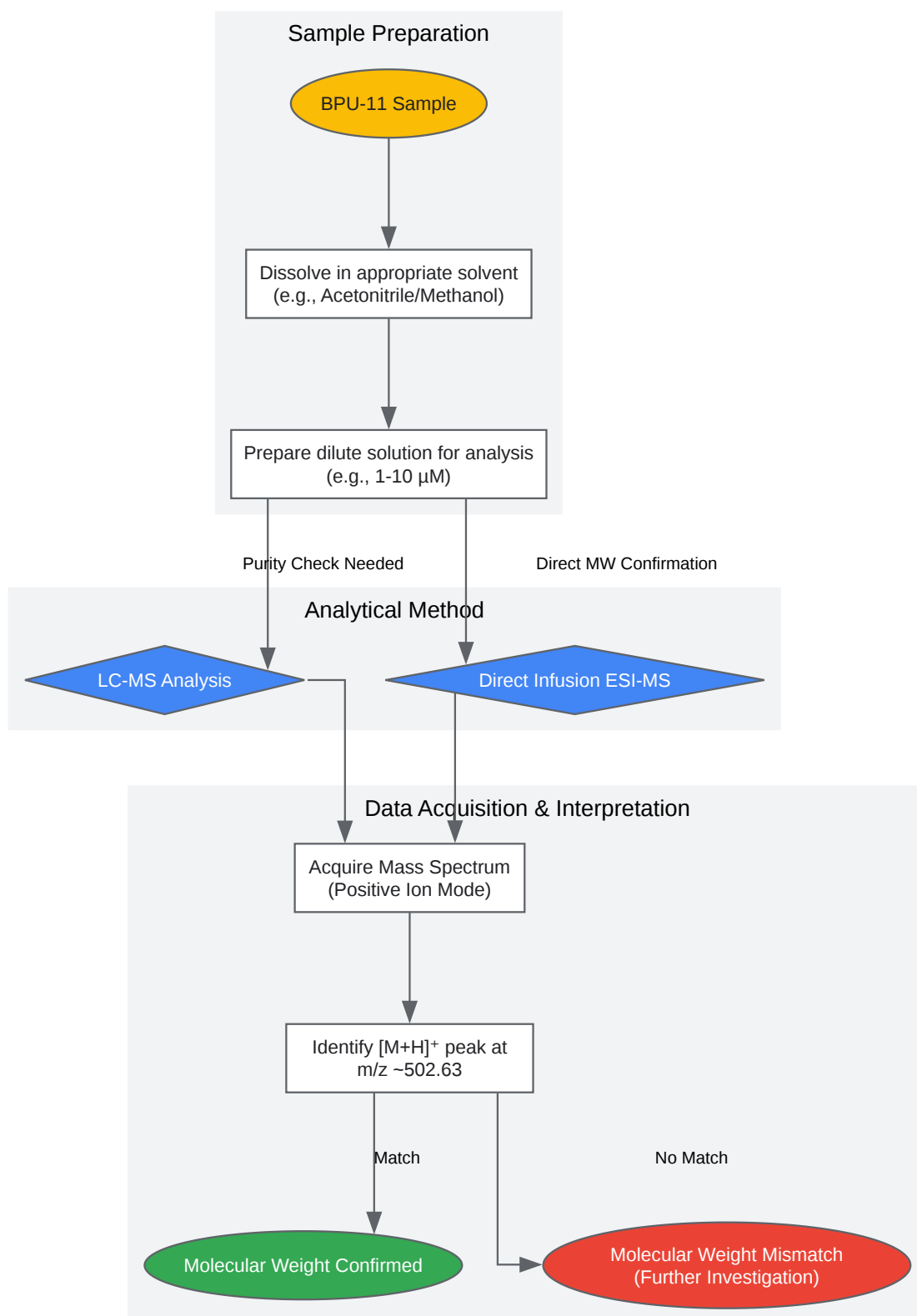
- Sample Preparation:

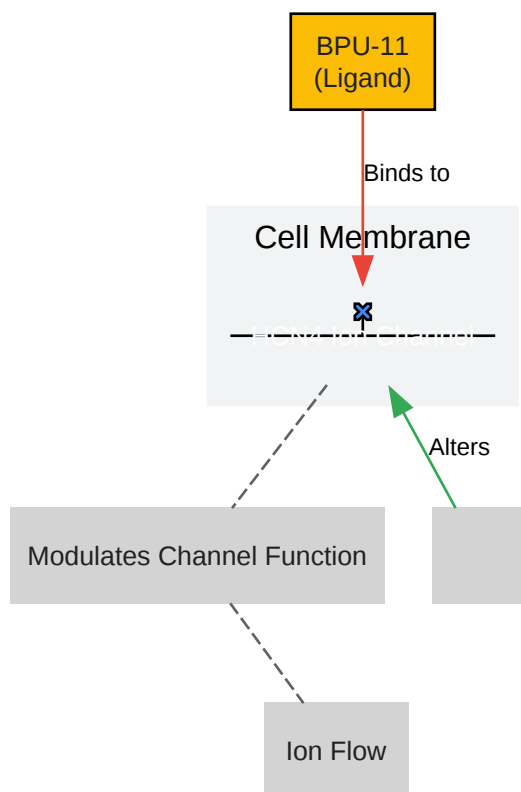
- Prepare a stock solution of **BPU-11** (e.g., 1 mg/mL) in a suitable solvent like acetonitrile.
- Dilute the stock solution to a working concentration (e.g., 10-100 µg/mL) with the mobile phase.
- Chromatographic Conditions:
 - Column: A C18 reverse-phase column is typically suitable for a molecule with the polarity of **BPU-11**.
 - Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
 - Flow Rate: 0.5-1.0 mL/min.
 - Injection Volume: 5-10 µL.
- Mass Spectrometry Detection:
 - Couple the HPLC eluent to an ESI-MS detector.
 - Monitor for the expected $[M+H]^+$ ion of **BPU-11** at the appropriate retention time.

Visualizations

Logical Workflow for **BPU-11** Molecular Weight Confirmation

The following diagram illustrates the logical workflow for confirming the molecular weight of a **BPU-11** sample.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight Determination of BPU-11]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615318#bpu-11-molecular-weight-determination\]](https://www.benchchem.com/product/b15615318#bpu-11-molecular-weight-determination)

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